

Technical Support Center: Addressing Cephalosporin Assay Interference

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Compound of Interest

Compound Name: C16H19N3O6S3

Cat. No.: B15174112

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing assay interference caused by cephalosporin antibiotics.

Frequently Asked Questions (FAQs)

Q1: What is cephalosporin assay interference?

A1: Cephalosporin assay interference refers to the phenomenon where the presence of cephalosporin antibiotics in a sample leads to inaccurate results in laboratory tests. This interference can manifest as falsely elevated or decreased values, depending on the assay and the specific cephalosporin.

Q2: Which assays are most commonly affected by cephalosporin interference?

A2: The most well-documented interference is with creatinine assays that use the Jaffe method.^[1] Some cephalosporins can also interfere with certain immunoassays, glucose monitoring tests, and tests for urinary ketones.

Q3: How do cephalosporins interfere with the Jaffe creatinine assay?

A3: Cephalosporins can react with the picric acid reagent used in the Jaffe method, producing a colored complex that is mistaken for the creatinine-picric acid complex. This leads to a falsely high measurement of creatinine levels.^[1]

Q4: Do all cephalosporins cause the same degree of interference?

A4: No, the degree of interference varies among different cephalosporins. Factors such as the specific cephalosporin, its concentration in the sample, and the assay methodology all influence the extent of interference. For example, cefoxitin is known to cause significant interference in Jaffe-based creatinine assays.

Q5: Are there alternative assay methods that are less susceptible to cephalosporin interference?

A5: Yes, enzymatic methods for creatinine measurement are generally less prone to interference from cephalosporins compared to the Jaffe method. If cephalosporin interference is suspected, switching to an enzymatic assay is a recommended mitigation strategy.

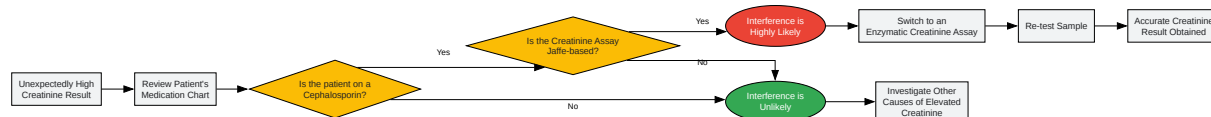
Troubleshooting Guides

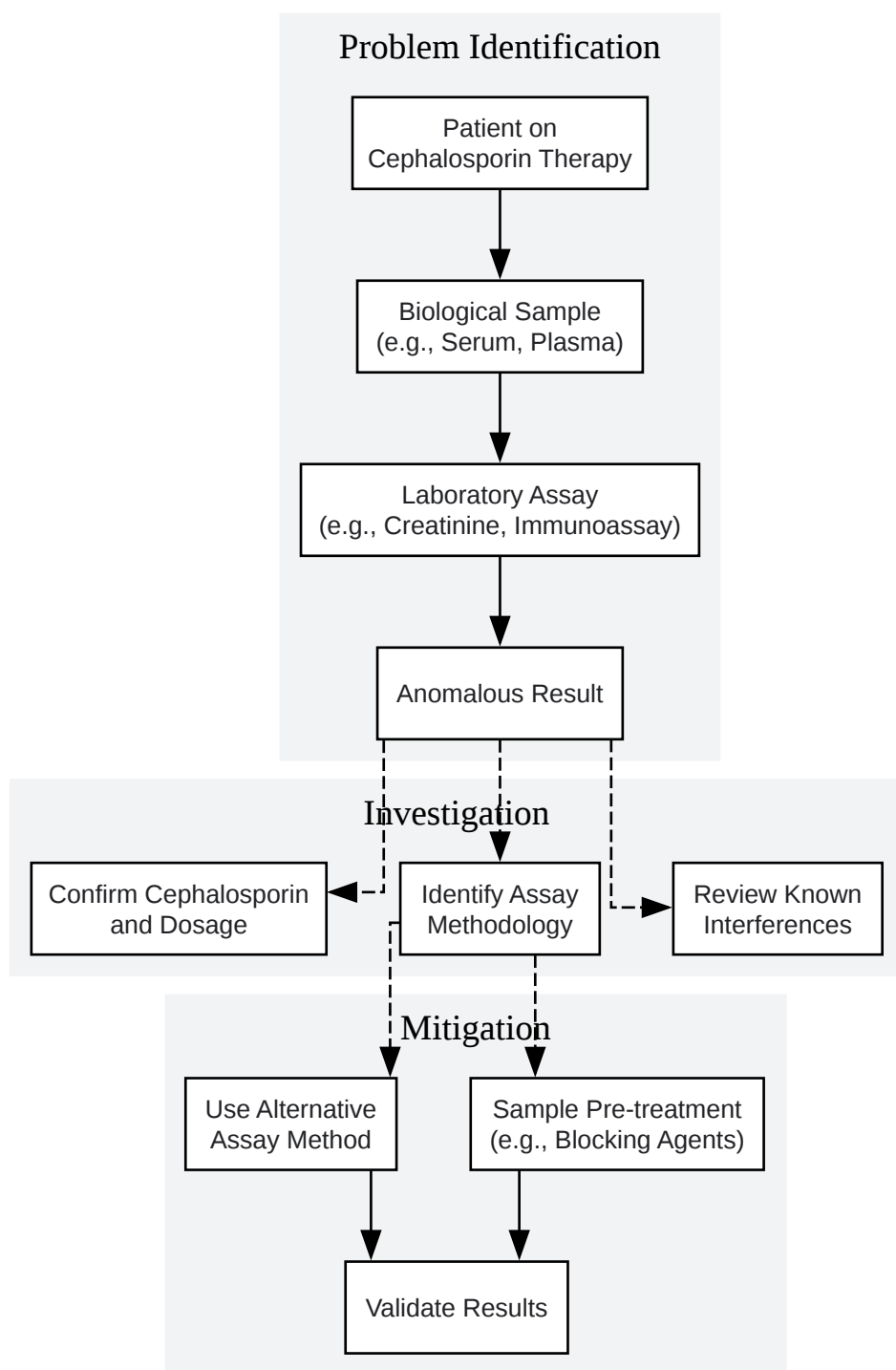
Issue 1: Falsely Elevated Creatinine Levels in a Patient on Cephalosporin Therapy

Symptoms:

- Serum creatinine levels are unexpectedly high in a patient receiving cephalosporin treatment.
- The clinical picture of the patient does not align with the degree of renal impairment suggested by the creatinine levels.

Troubleshooting Workflow:





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References

- 1. Cephalosporin C - Wikipedia [en.wikipedia.org]
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